

Trp-P-2 synonyms and common names

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Compound of Interest

Compound Name:	1-methyl-5H-pyrido[4,3-b]indol-3-amine
CAS No.:	62450-07-1
Cat. No.:	B1235463

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An In-Depth Technical Guide to the Synonyms and Common Names of Trp-P-2

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trp-P-2, a heterocyclic amine formed during the pyrolysis of the amino acid tryptophan, is a compound of significant interest to researchers in toxicology, carcinogenesis, and drug metabolism.^{[1][2]} A clear and unambiguous understanding of its nomenclature is paramount for accurate scientific communication and data retrieval. This technical guide provides a comprehensive overview of the various synonyms, common names, and chemical identifiers for Trp-P-2. It is designed to serve as an essential reference for researchers, scientists, and drug development professionals, ensuring clarity and precision in their work with this potent mutagen.

Introduction: The Chemical Identity of Trp-P-2

Trp-P-2, which stands for Tryptophan-P-2, is a mutagenic compound that belongs to the class of heterocyclic amines. It is formed at high temperatures from the pyrolysis of tryptophan, an

essential amino acid.[1][2] This process commonly occurs during the cooking of protein-rich foods, particularly meat and fish, at high temperatures.[2][3] Due to its demonstrated mutagenic and carcinogenic properties in experimental models, Trp-P-2 is a subject of extensive research to understand its mechanisms of action and its potential risks to human health.[4][5]

The complex chemical structure of Trp-P-2 has led to a variety of names and identifiers being used in scientific literature and chemical databases. This guide aims to consolidate this information, providing a clear and structured reference to aid researchers in navigating the diverse nomenclature associated with this compound.

Systematic and Trivial Nomenclature

The naming of a chemical compound can be approached from different perspectives, leading to systematic names that follow strict rules and trivial or common names that are often historical or shorter. For Trp-P-2, both types of nomenclature are prevalent.

IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds. The IUPAC name for Trp-P-2 is **1-methyl-5H-pyrido[4,3-b]indol-3-amine**.^[6] An equally valid and frequently used systematic name is 3-Amino-1-methyl-5H-pyrido[4,3-b]indole.^{[4][5]} These names precisely describe the molecular structure of the compound, which consists of a pyrido[4,3-b]indole core with a methyl group at position 1 and an amino group at position 3.

Common and Trivial Names

In addition to its systematic names, Trp-P-2 is widely known by several common or trivial names. These are often abbreviations or are derived from its origin. The most common of these is Trp-P-2 itself, an abbreviation for "tryptophan pyrolysis product 2".^[5] Other frequently encountered names include:

- Tryptophan-P-2^{[3][5]}
- 3-Amino-1-methyl-gamma-carboline^{[3][5]}
- tryptophan pyrolysis product 2^{[5][7]}

Chemical Identifiers

To ensure the unambiguous identification of a chemical substance, several unique identifiers are assigned. These are crucial for database searches and regulatory purposes.

CAS Registry Number

The most definitive identifier for Trp-P-2 is its Chemical Abstracts Service (CAS) Registry Number, which is 62450-07-1.^[2]^[3]^[4]^[6] This number is a unique numerical identifier assigned to a single chemical substance and is used globally.

Other Database Identifiers

Trp-P-2 is also cataloged in numerous other chemical and biological databases. Some of the key identifiers include:

- PubChem CID: 5284476^[2]^[5]
- ChemSpider ID: 4447540^[2]
- ChEBI ID: CHEBI:34328^[5]
- FDA UNII: 775UJ9HCTR^[6]

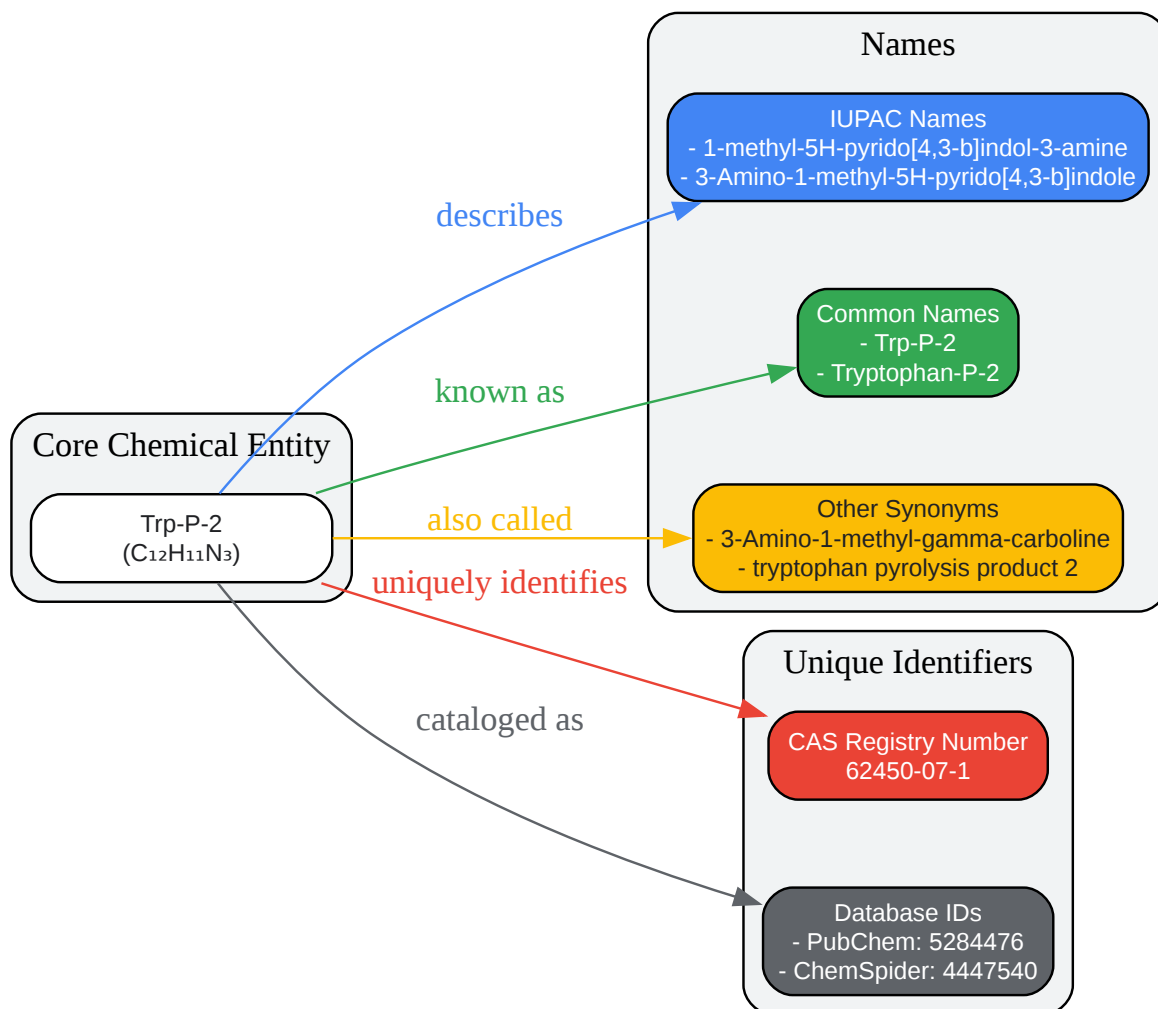
Summary of Trp-P-2 Synonyms and Identifiers

For ease of reference, the following table summarizes the key synonyms and identifiers for Trp-P-2.

Identifier Type	Identifier	Source
IUPAC Name	1-methyl-5H-pyrido[4,3-b]indol-3-amine	The Good Scents Company[6]
IUPAC Name	3-Amino-1-methyl-5H-pyrido[4,3-b]indole	ChemicalBook, PubChem[4][5]
Common Name	Trp-P-2	OEHHA, PubChem[3][5]
Common Name	Tryptophan-P-2	OEHHA, PubChem[3][5]
Synonym	3-Amino-1-methyl-gamma-carboline	OEHHA, PubChem[3][5]
Synonym	tryptophan pyrolysis product 2	PubChem, FooDB[5][7]
Synonym	1-methyl-3-amino-5H-pyrido(4,3-b)indole	PubChem[5]
Synonym	1-Methyl-9H-pyrido(4,3-b)indol-3-amine	PubChem[5]
CAS Registry Number	62450-07-1	The Good Scents Company, OEHHA, ChemicalBook, Wikipedia[2][3][4][6]
PubChem CID	5284476	Wikipedia, PubChem[2][5]
ChemSpider ID	4447540	Wikipedia[2]
FDA UNII	775UJ9HCTR	The Good Scents Company[6]

Nomenclature Relationship Diagram

The following diagram illustrates the relationship between the core chemical structure and its various names and identifiers.



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Sources

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- [2. Tryptophan-P-2 – Wikipedia \[de.wikipedia.org\]](#)
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- [4. Trp-P-2 | 62450-07-1 \[chemicalbook.com\]](#)
- [5. 3-Amino-1-methyl-5H-pyrido\(4,3-b\)indole | C₁₂H₁₁N₃ | CID 5284476 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. tryptophan-P-2, 62450-07-1 \[thegoodscentcompany.com\]](#)
- [7. Showing Compound 3-Amino-1-methyl-5H-pyrido\[4,3-b\]indole \(FDB011200\) - FooDB \[foodb.ca\]](#)
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